

Personal protective equipment for handling Bradanicline

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Compound of Interest

Compound Name: Bradanicline

Cat. No.: B1262859

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Essential Safety and Handling Guide for Bradanicline

This guide provides crucial safety and logistical information for the handling and disposal of **Bradanicline** (CAS No. 639489-84-2), a selective $\alpha 7$ nicotinic acetylcholine receptor (nAChR) agonist. The following protocols are designed to ensure the safety of researchers, scientists, and drug development professionals in a laboratory setting.

Chemical and Physical Properties

Property	Value
Synonyms	TC-5619
Formula	C22H23N3O2
Molecular Weight	361.44
CAS Number	639489-84-2

Hazard Identification and Classification

Bradanicline presents potential hazards that require careful management. According to available Safety Data Sheets (SDS), there are differing classifications. One source indicates it is not a hazardous substance, while another classifies it as follows:

- Acute Oral Toxicity: Category 4 (Harmful if swallowed)[1][2]
- Acute Aquatic Toxicity: Category 1 (Very toxic to aquatic life)[1][2]
- Chronic Aquatic Toxicity: Category 1 (Very toxic to aquatic life with long lasting effects)[1]

Due to the potential for harm, it is imperative to handle **Bradanicline** with appropriate precautions.

Personal Protective Equipment (PPE)

The following PPE is mandatory when handling **Bradanicline** to minimize exposure risk.

PPE Category	Specification
Eye Protection	Safety goggles with side-shields.
Hand Protection	Protective gloves (e.g., nitrile).
Skin and Body Protection	Impervious clothing, such as a lab coat.
Respiratory Protection	A suitable respirator should be used if ventilation is inadequate or when handling powders.

Engineering Controls

Proper laboratory ventilation is essential to control exposure.

Control	Specification
Ventilation	Ensure adequate ventilation. Use only in areas with appropriate exhaust ventilation.
Safety Equipment	An accessible safety shower and eye wash station must be available.

Standard Operating Procedures

Handling and Storage

Adherence to these procedures will ensure the stability of the compound and the safety of laboratory personnel.

- **Safe Handling:** Avoid contact with skin and eyes, and prevent inhalation of dust or aerosols. Do not eat, drink, or smoke in areas where **Bradanicline** is handled. Wash hands thoroughly after handling.
- **Storage:** Keep the container tightly sealed in a cool, well-ventilated area. For long-term stability, store at -20°C as a powder or -80°C in a solvent. Protect from direct sunlight and sources of ignition.
- **Incompatible Materials:** Avoid contact with strong acids/alkalis and strong oxidizing/reducing agents.

Disposal Plan

Bradanicline is very toxic to aquatic life with long-lasting effects. Therefore, proper disposal is critical to prevent environmental contamination.

- **Waste Disposal:** Dispose of contents and container to an approved waste disposal plant. Do not allow the product to enter drains or water courses.
- **Contaminated Material:** Decontaminate surfaces and equipment by scrubbing with alcohol. Dispose of contaminated material according to regulations.

Emergency Procedures

First Aid Measures

Immediate and appropriate first aid is critical in the event of exposure.

Exposure Route	First Aid Protocol
Eye Contact	Immediately flush eyes with large amounts of water, removing contact lenses if present. Seek prompt medical attention.
Skin Contact	Rinse the affected skin area thoroughly with large amounts of water. Remove contaminated clothing and shoes. Call a physician.
Inhalation	Move the individual to fresh air immediately. If breathing is difficult, administer cardiopulmonary resuscitation (CPR), avoiding mouth-to-mouth resuscitation.
Ingestion	Wash out the mouth with water. Do NOT induce vomiting. Call a physician or poison control center immediately.

Spill Response Protocol

In the event of a spill, follow these steps to ensure safety and proper cleanup.

- **Evacuate:** Evacuate all non-essential personnel from the immediate spill area.
- **Ventilate:** Ensure the area is well-ventilated.
- **Contain:** Prevent further leakage or spillage if it is safe to do so. Keep the spilled material away from drains and water courses.
- **Absorb:** For liquid spills, absorb the solution with a finely-powdered, liquid-binding material such as diatomite or universal binders. For solid spills, carefully sweep or scoop up the material.
- **Decontaminate:** Clean the spill area and any contaminated equipment by scrubbing with alcohol.
- **Dispose:** Collect all contaminated materials in a sealed container and dispose of it as hazardous waste according to institutional and regulatory guidelines.



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Caption: Workflow for responding to a **Bradanicline** spill.

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References

- 1. Bradanicline (TC-5619)|639489-84-2|MSDS [dcchemicals.com]
- 2. cdn.caymanchem.com [cdn.caymanchem.com]
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